

Essential Safety and Logistical Information for Handling Parp7-IN-18

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Compound of Interest		
Compound Name:	Parp7-IN-18	
Cat. No.:	B15137560	Get Quote

This document provides crucial safety protocols and operational guidance for researchers, scientists, and drug development professionals handling **Parp7-IN-18**. Adherence to these procedures is vital for ensuring personal safety and maintaining the integrity of experimental work.

Quantitative Data Summary

Below is a summary of the key quantitative data for **Parp7-IN-18**.

Property	Value
Molecular Formula	C23H24F6N6O4
Molecular Weight	562.46 g/mol
CAS Number	2819999-00-1
IC50	0.11 nM[1]

Personal Protective Equipment (PPE)

When handling **Parp7-IN-18**, appropriate personal protective equipment is mandatory to prevent exposure.

1. Laboratory Coat: A full-coverage lab coat must be worn to protect against skin contact. 2. Gloves: Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected for



any signs of damage before use and changed frequently. 3. Eye Protection: Safety goggles or a face shield must be worn to protect the eyes from potential splashes. 4. Respiratory Protection: For procedures that may generate aerosols or dust, a properly fitted respirator (e.g., N95 or higher) is recommended. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **Parp7-IN-18** and ensure a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.
- Weighing: If weighing the solid compound, do so in a chemical fume hood to minimize inhalation exposure.
- Dissolving: When preparing solutions, add the solvent to the solid inhibitor slowly to avoid splashing.
- Aspiration and Dispensing: Use calibrated pipettes with disposable tips for accurate and safe liquid handling.
- Post-Handling: After handling, thoroughly clean the work area and any equipment used.
 Wash hands immediately after removing gloves.

Storage:

- Solid Form: Store the solid compound in a tightly sealed container in a cool, dry, and dark place.
- Solutions: For stock solutions, it is recommended to store them at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles. Always refer to the manufacturer's specific storage recommendations.



Disposal Plan

All waste materials contaminated with **Parp7-IN-18** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

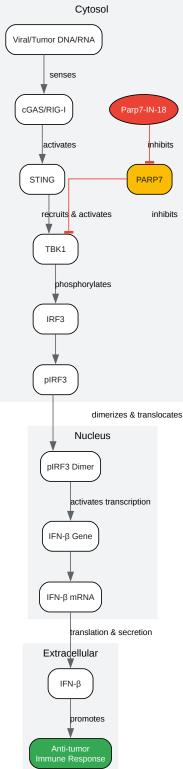
- Solid Waste: Contaminated items such as pipette tips, gloves, and weighing paper should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous waste container. Do not pour chemical waste down the drain.
- Container Disposal: Empty containers that held Parp7-IN-18 should be triple-rinsed with an
 appropriate solvent, and the rinsate collected as hazardous waste. The rinsed container can
 then be disposed of according to institutional guidelines.

Signaling Pathway

The following diagram illustrates the role of PARP7 as a negative regulator of the type I interferon (IFN) signaling pathway. Inhibition of PARP7 by compounds like **Parp7-IN-18** can relieve this suppression, leading to an enhanced anti-tumor immune response.



PARP7 Regulation of Type I Interferon Signaling Cytosol



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Caption: PARP7 negatively regulates the cGAS-STING pathway.



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References

- 1. PARP7-IN-14 | Inhibitor of PARP7 | CAS | Buy PARP7-IN-14 from Supplier InvivoChem [invivochem.com]
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